

3-Fluoro-2-iodoaniline hydrochloride chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Fluoro-2-iodoaniline
hydrochloride

Cat. No.: B040847

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An In-depth Technical Guide to 3-Fluoro-2-iodoaniline Hydrochloride

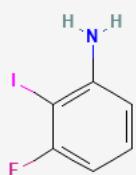
This guide provides a comprehensive overview of **3-Fluoro-2-iodoaniline hydrochloride**, a halogenated aniline derivative. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's chemical structure, nomenclature, and key physicochemical properties.

Chemical Structure and IUPAC Name

The foundational structure is 3-fluoro-2-iodoaniline, an aniline ring substituted with a fluorine atom at the third position and an iodine atom at the second position relative to the amino group. The hydrochloride salt is formed by the protonation of the amino group.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 3-fluoro-2-iodoaniline;hydrochloride.

Chemical Structure of 3-Fluoro-2-iodoaniline:



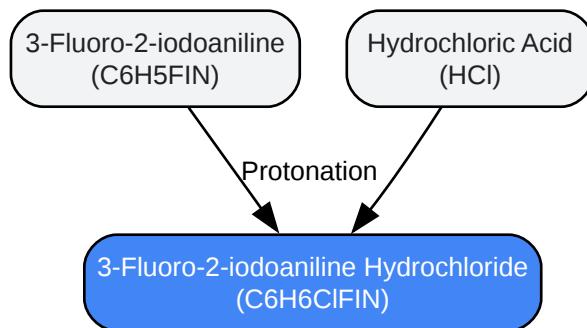
Physicochemical Properties

A summary of the key quantitative data for 3-Fluoro-2-iodoaniline and its hydrochloride salt is presented below for easy comparison.

Property	3-Fluoro-2-iodoaniline	3-Fluoro-2-iodoaniline hydrochloride	Reference
CAS Number	706752-99-0	122455-37-2	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₅ FIN	C ₆ H ₆ CIFIN	[1] [3] [5]
Molecular Weight	237.01 g/mol	273.48 g/mol	[1]
Physical Form	Solid	Solid	
Purity	min 95%	97%	[5]
Storage Temperature	Room Temperature	2-8°C, inert atmosphere	

Logical Relationship Diagram

The following diagram illustrates the simple acid-base reaction forming the hydrochloride salt from the parent aniline compound.



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Formation of the hydrochloride salt.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Fluoro-2-iodoaniline hydrochloride** are proprietary to chemical suppliers. However, a general synthetic approach would involve the direct reaction of 3-Fluoro-2-iodoaniline with hydrochloric acid in a suitable solvent.

Safety Information

The compound is classified with GHS07 pictogram, indicating it may cause skin irritation, eye irritation, or respiratory irritation. Hazard statements include H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Precautionary measures include avoiding breathing dust/fume/gas/mist/vapors/spray and using protective gloves/protective clothing/eye protection/face protection.

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References

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